

# 4-Chloro-4'-(1,3-dioxolan-2-YL)benzophenone chemical properties

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## Compound of Interest

Compound Name: 4-Chloro-4'-(1,3-dioxolan-2-YL)benzophenone

CAS No.: 780776-35-4

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## An In-Depth Technical Guide to the Chemical Properties and Synthetic Strategy of 4-Chloro-4'-(1,3-dioxolan-2-YL)benzophenone

For Researchers, Scientists, and Drug Development Professionals

## Introduction

The benzophenone scaffold is a cornerstone in medicinal chemistry, appearing in numerous natural products and synthetic drugs with a wide array of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.<sup>[1][2]</sup> This guide focuses on a specific derivative, **4-Chloro-4'-(1,3-dioxolan-2-YL)benzophenone**, a compound of interest for its potential as a versatile intermediate in the synthesis of complex pharmaceutical agents. While direct extensive experimental data for this exact molecule is not broadly published, this document provides a comprehensive overview of its predicted chemical properties, a robust synthetic pathway, and key reactivity insights by analyzing its constituent functional groups and closely related analogues.

The structure features a 4-chlorobenzophenone core, a well-established pharmacophore, and a 1,3-dioxolane group. The dioxolane ring acts as a protected aldehyde (a formyl group), offering a strategic advantage in multi-step syntheses by masking a reactive site until a desired stage. Understanding the interplay between these functionalities is crucial for leveraging this molecule in drug discovery and development.

## Predicted Physicochemical and Spectroscopic Properties

The properties of **4-Chloro-4'-(1,3-dioxolan-2-yl)benzophenone** can be inferred from its core structure. The presence of the benzophenone skeleton suggests it is a crystalline solid at room temperature, with solubility in common organic solvents.

Table 1: Predicted Physicochemical Properties

| Property          | Predicted Value/Characteristic                                        | Rationale                                                                   |
|-------------------|-----------------------------------------------------------------------|-----------------------------------------------------------------------------|
| Molecular Formula | C <sub>16</sub> H <sub>13</sub> ClO <sub>3</sub>                      | Based on chemical structure                                                 |
| Molecular Weight  | 288.73 g/mol                                                          | Calculated from the molecular formula                                       |
| Appearance        | White to off-white crystalline solid                                  | Similar to 4-chlorobenzophenone.[3]                                         |
| Melting Point     | Expected to be a defined melting point                                | Typical for crystalline organic solids                                      |
| Solubility        | Soluble in acetone, ethanol, ether, benzene; low water solubility.[3] | Inferred from 4-chlorobenzophenone and general benzophenone characteristics |
| Stability         | Stable under standard conditions; dioxolane ring is sensitive to acid | The acetal linkage is labile in acidic aqueous environments                 |

## Spectroscopic Signature

Detailed spectroscopic analysis is essential for the unambiguous identification and quality control of the compound.

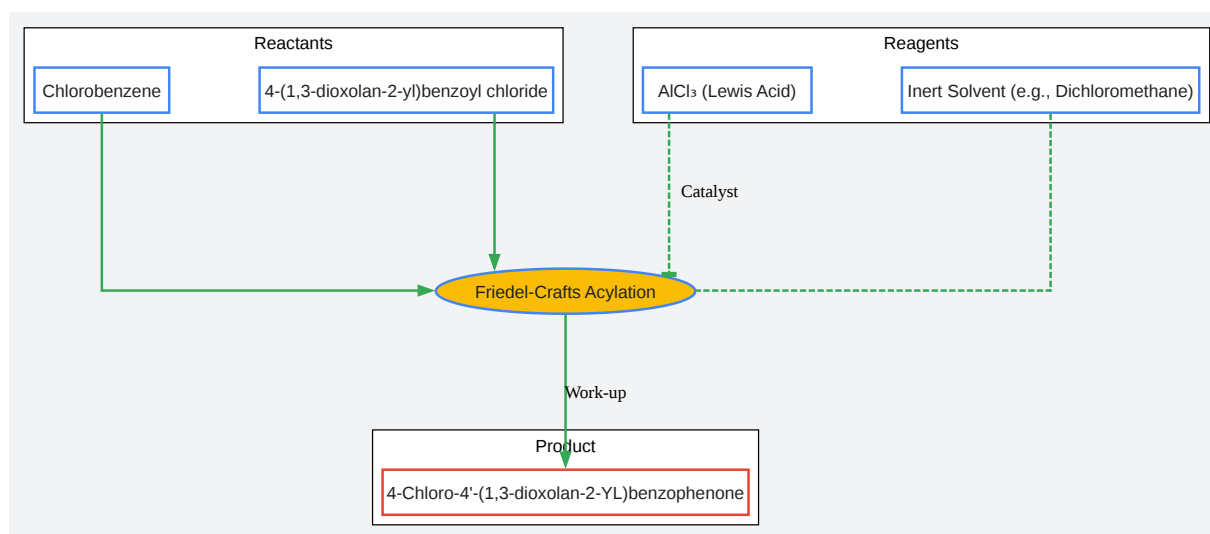
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The spectrum is predicted to show distinct signals for the aromatic protons on both phenyl rings. The protons on the chlorinated ring will appear as two doublets, while the protons on the dioxolane-substituted ring will also present as a pair of doublets. A characteristic singlet for the methine proton of the dioxolane ring (O-CH-O) would be expected, along with a multiplet for the ethylene bridge protons (-O-CH<sub>2</sub>-CH<sub>2</sub>-O-). Based on similar structures, the aromatic protons would likely resonate in the  $\delta$  7.4-7.8 ppm range.<sup>[4]</sup>
  - $^{13}\text{C}$  NMR: The spectrum would display signals for the carbonyl carbon (around 195 ppm), multiple aromatic carbons, and the carbons of the dioxolane ring, including the acetal carbon.
- Infrared (IR) Spectroscopy: A strong absorption band characteristic of the carbonyl (C=O) stretch of the benzophenone ketone is expected around 1650-1670 cm<sup>-1</sup>. Additional significant peaks would correspond to C-O stretching from the dioxolane group and C-Cl stretching.
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak (M<sup>+</sup>) and a characteristic M+2 peak with approximately one-third the intensity, which is indicative of the presence of a single chlorine atom.

## Synthesis and Mechanism

The most logical and industrially scalable approach to synthesizing benzophenones is the Friedel-Crafts acylation.<sup>[5]</sup> This methodology can be adapted for the preparation of **4-Chloro-4'-(1,3-dioxolan-2-yl)benzophenone**.

## Proposed Synthetic Pathway

The synthesis involves the reaction of chlorobenzene with 4-(1,3-dioxolan-2-yl)benzoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride ( $\text{AlCl}_3$ ).



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Caption: Proposed Friedel-Crafts acylation pathway for the synthesis of the target molecule.

## Causality Behind Experimental Choices

- Choice of Reactants: 4-(1,3-dioxolan-2-yl)benzoyl chloride is chosen as the acylating agent. The dioxolane group serves as a stable protecting group for the formyl functionality, which would not be compatible with the Lewis acid conditions of the reaction. Chlorobenzene is a readily available and suitable aromatic substrate.

- **Lewis Acid Catalyst:** Aluminum chloride ( $\text{AlCl}_3$ ) is a classic and effective Lewis acid for activating the acyl chloride, making it a powerful electrophile for the subsequent aromatic substitution.
- **Reaction Conditions:** The reaction is typically performed at low temperatures to control the reactivity and minimize side reactions. An inert solvent like dichloromethane is used to dissolve the reactants and facilitate the reaction.

## Experimental Protocol: Synthesis

This protocol is a self-validating system, where successful synthesis and purification are confirmed by standard analytical techniques.

### Step 1: Reaction Setup

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous aluminum chloride (1.1 equivalents) and anhydrous dichloromethane.
- Cool the suspension to  $0^\circ\text{C}$  in an ice bath with continuous stirring.

### Step 2: Addition of Reactants

- In a separate flask, dissolve 4-(1,3-dioxolan-2-yl)benzoyl chloride (1 equivalent) in anhydrous dichloromethane.
- Add this solution dropwise to the stirred  $\text{AlCl}_3$  suspension over 30 minutes, maintaining the temperature at  $0^\circ\text{C}$ .
- After the addition is complete, add chlorobenzene (1.1 equivalents) dropwise to the reaction mixture.

### Step 3: Reaction and Monitoring

- Allow the reaction to stir at  $0^\circ\text{C}$  for 1 hour, then let it warm to room temperature and stir for an additional 4-6 hours.

- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.

#### Step 4: Work-up and Isolation

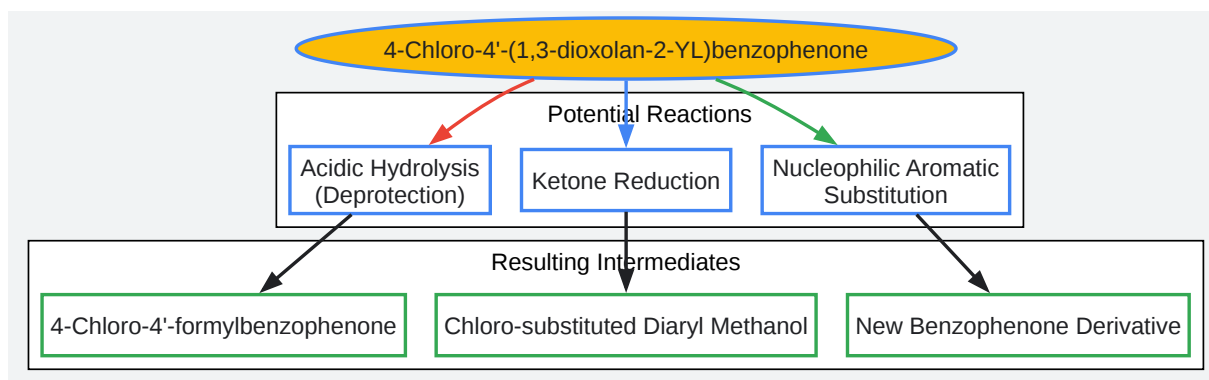
- Once the reaction is complete, cool the mixture back to 0°C and slowly quench it by pouring it over crushed ice containing concentrated hydrochloric acid. This hydrolyzes the aluminum complexes.
- Separate the organic layer and extract the aqueous layer with dichloromethane (2 x 50 mL).
- Combine the organic layers and wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to yield the crude product.

#### Step 5: Purification and Characterization

- Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain pure **4-Chloro-4'-(1,3-dioxolan-2-yl)benzophenone**.
- Confirm the identity and purity of the product using NMR, IR, and Mass Spectrometry, and determine the melting point.

## Reactivity and Applications in Drug Development

The chemical reactivity of **4-Chloro-4'-(1,3-dioxolan-2-yl)benzophenone** is dictated by its three main functional regions: the ketone, the chlorinated aromatic ring, and the dioxolane group.



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Caption: Key reactive sites and potential transformations of the target molecule.

## Key Transformations

- **Deprotection of the Dioxolane Group:** The primary utility of the dioxolane moiety is as a protecting group. Treatment with aqueous acid will hydrolyze the acetal, revealing a formyl group (-CHO). This aldehyde is a versatile handle for further synthetic modifications, such as reductive amination, Wittig reactions, or oxidation to a carboxylic acid. This two-step deprotection-functionalization strategy is a cornerstone of modern organic synthesis.
- **Reactions at the Ketone:** The benzophenone ketone can be reduced to a secondary alcohol using reducing agents like sodium borohydride. This resulting diaryl methanol core is also a common feature in bioactive molecules.
- **Nucleophilic Aromatic Substitution:** While less reactive than alkyl halides, the chloro group on the aromatic ring can undergo nucleophilic substitution with strong nucleophiles under specific conditions (e.g., high temperature or with a suitable catalyst), allowing for the introduction of other functional groups.

## Applications in Drug Discovery

- **Intermediate for Antihistamines:** The parent compound, 4-chlorobenzophenone, is a known intermediate in the synthesis of several antihistamines.[6] The dioxolane-protected derivative allows for the synthesis of novel analogues with modified structures that could lead to improved efficacy, selectivity, or pharmacokinetic properties.
- **Scaffold for Bioactive Compounds:** The benzophenone framework itself is a "privileged structure" in medicinal chemistry.[1] This molecule can serve as a starting point for building libraries of compounds to be screened for various biological activities, from antiviral to anticancer agents.[2] The protected aldehyde allows for late-stage diversification, a powerful strategy in generating molecular diversity.

## Safety and Handling

As with any chemical, proper safety precautions are essential.

- **Personal Protective Equipment (PPE):** Always wear protective gloves, safety goggles, and a lab coat.[7]
- **Handling:** Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[8] Minimize dust generation and accumulation.[8][9] Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry place away from incompatible substances like strong oxidizing agents and strong acids (which could cause deprotection). [8]
- **First Aid:**
  - **Eyes:** In case of contact, immediately flush with plenty of water for at least 15 minutes.[7]
  - **Skin:** Wash off with soap and plenty of water.[7]
  - **Inhalation:** Move to fresh air.[7]
  - **Ingestion:** Rinse mouth with water. Do not induce vomiting.[7]

In all cases of exposure, seek medical attention if symptoms persist.

## Conclusion

**4-Chloro-4'-(1,3-dioxolan-2-yl)benzophenone** represents a strategically important building block for chemical and pharmaceutical research. While specific data on the compound is sparse, a thorough analysis of its constituent parts provides a solid foundation for predicting its properties, reactivity, and a reliable synthetic approach. Its value lies in the combination of the biologically relevant chlorobenzophenone core with a protected aldehyde, opening avenues for the synthesis of novel and complex molecules for drug discovery. The methodologies and insights presented in this guide offer a comprehensive framework for researchers to confidently synthesize, handle, and utilize this versatile chemical intermediate.

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